

managing reaction kinetics in 7-Oxooxepane-4-carboxylic acid synthesis

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Compound of Interest

Compound Name: 7-Oxooxepane-4-carboxylic acid

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Technical Support Center: Synthesis of 7-Oxooxepane-4-carboxylic acid

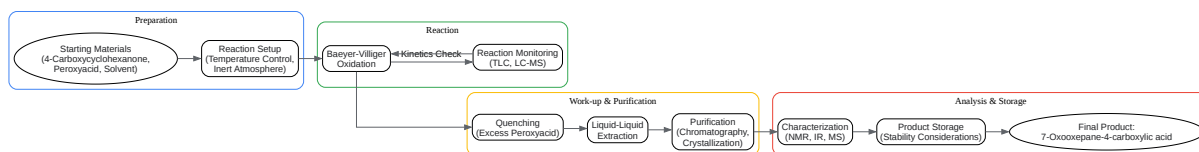
A Guide for Researchers, Scientists, and Drug Development Professionals

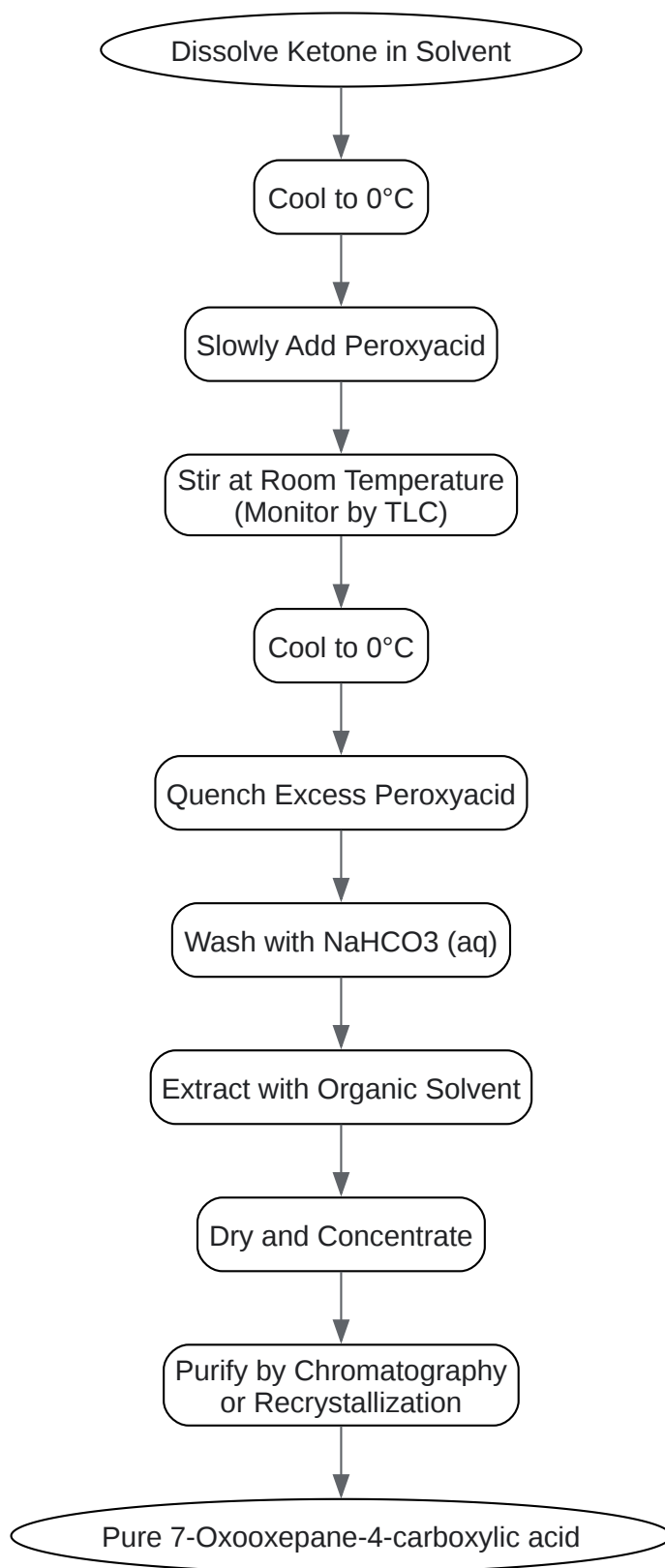
I. Synthesis Overview: The Baeyer-Villiger Oxidation of 4-Carboxycyclohexanone

The synthesis of **7-Oxooxepane-4-carboxylic acid** is primarily achieved through the Baeyer-Villiger oxidation of a substituted cyclohexanone, specifically 4-carboxycyclohexanone. This reaction involves the insertion of an oxygen atom adjacent to the carbonyl group of the cyclic ketone, leading to the formation of a lactone (a cyclic ester).^{[1][2][3]}

The reaction is typically carried out using a peroxyacid, such as meta-chloroperoxybenzoic acid (m-CPBA), as the oxidant.^[2] The choice of oxidant and reaction conditions can significantly influence the reaction rate, yield, and purity of the final product.

Below is a workflow diagram illustrating the key stages of the synthesis and potential areas for troubleshooting.





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References

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